

trans,trans-2,4-Decadienal-d4 supplier and purity

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Compound of Interest

Compound Name: *trans,trans-2,4-Decadienal-d4*

Cat. No.: *B12377298*

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Technical Guide: trans,trans-2,4-Decadienal-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of **trans,trans-2,4-Decadienal-d4**, a deuterated isotopologue of trans,trans-2,4-decadienal. This document compiles available supplier information, purity considerations, and general experimental protocols relevant to its analysis. Due to the limited specific data available for the deuterated form, information on the non-deuterated analogue is included for reference, with clear distinctions made.

Introduction

trans,trans-2,4-Decadienal is a lipid peroxidation product that plays a significant role in the aroma and flavor of various foods. Its deuterated form, **trans,trans-2,4-Decadienal-d4**, serves as a valuable internal standard for quantitative analysis in mass spectrometry-based studies, such as those investigating food chemistry, toxicology, and metabolomics. The incorporation of deuterium atoms provides a distinct mass shift, facilitating accurate quantification and differentiation from the endogenous, non-deuterated compound.

Supplier and Purity Information

Currently, specific purity data for **trans,trans-2,4-Decadienal-d4** is not readily available in public domains. However, MedchemExpress is a known supplier for this deuterated compound.

Researchers are advised to request a Certificate of Analysis (CoA) from the supplier for detailed purity information.

Table 1: Supplier Information for **trans,trans-2,4-Decadienal-d4**

Supplier	Product Name	CAS Number	Notes
MedchemExpress	trans,trans-2,4-Decadienal-d4	1335436-29-7	Certificate of Analysis available upon request.

For comparison, the purity of the non-deuterated trans,trans-2,4-Decadienal is more widely documented by various suppliers. This information can offer an indication of the expected purity for the deuterated analogue.

Table 2: Purity Information for non-deuterated trans,trans-2,4-Decadienal

Supplier	Purity Specification
Sigma-Aldrich	≥95%
TCI America	>97% (GC)
Santa Cruz Biotechnology	≥95%

Experimental Protocols

Specific experimental protocols for the synthesis and analysis of **trans,trans-2,4-Decadienal-d4** are not extensively published. However, general methods for the quality control and analysis of deuterated compounds can be adapted.

Quality Control Workflow

The following diagram illustrates a general workflow for the quality control of a deuterated standard like **trans,trans-2,4-Decadienal-d4**.



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Caption: General Quality Control Workflow for Deuterated Standards.

Determination of Isotopic Purity by Mass Spectrometry

High-resolution mass spectrometry (HRMS) is a primary technique for determining the isotopic purity of deuterated compounds.^[1]

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **trans,trans-2,4-Decadienal-d4** in a suitable solvent (e.g., acetonitrile).
- **Instrumentation:** Utilize a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., electrospray ionization - ESI).
- **Data Acquisition:** Acquire the full scan mass spectrum in the relevant m/z range.
- **Data Analysis:**
 - Identify the monoisotopic peak of the non-deuterated compound (M) and the deuterated compound (M+4).
 - Measure the relative intensities of the isotopic peaks.
 - Calculate the isotopic enrichment by determining the ratio of the M+4 peak area to the sum of all related isotopic peak areas.

Purity Assessment by Quantitative NMR (qNMR)

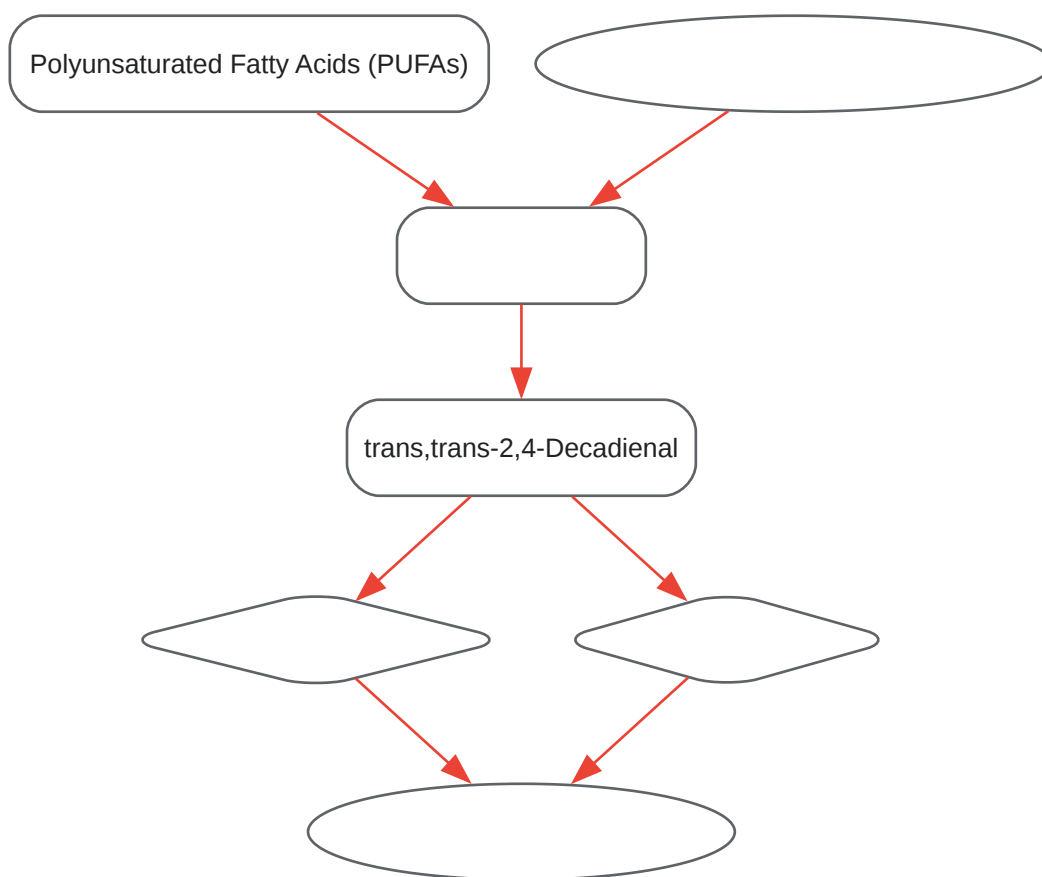
Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy can be employed to determine the chemical purity of the deuterated standard.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Methodology:

- **Standard Selection:** Choose a certified internal standard with a known purity that has a resonance signal that does not overlap with the analyte signals.
- **Sample Preparation:** Accurately weigh the deuterated compound and the internal standard and dissolve them in a suitable deuterated solvent (e.g., chloroform-d).
- **NMR Acquisition:** Acquire a ^1H NMR spectrum with parameters optimized for quantitative analysis, ensuring a sufficient relaxation delay.
- **Data Processing:**
 - Integrate the characteristic signals of both the analyte and the internal standard.
 - Calculate the purity of the analyte based on the integral values, the number of protons contributing to each signal, and the known purity and weight of the internal standard.

Signaling Pathways and Logical Relationships

As trans,trans-2,4-Decadienal is a reactive aldehyde and a product of lipid peroxidation, it can interact with various biological molecules and signaling pathways. The following diagram illustrates a simplified pathway of its formation and potential biological interactions.



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Caption: Formation and Biological Interactions of trans,trans-2,4-Decadienal.

Conclusion

trans,trans-2,4-Decadienal-d4 is a critical tool for researchers requiring accurate quantification of its non-deuterated counterpart. While detailed information on its purity and specific analytical protocols is limited, established methods for the analysis of deuterated compounds provide a robust framework for its quality control and application. Researchers should always request comprehensive documentation from suppliers to ensure the accuracy and reliability of their experimental results.

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